

Application Note and Protocol for Monepantel Residue Analysis in Bovine Tissue

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Compound of Interest

Compound Name: (Rac)-Monepantel sulfone-d5

Cat. No.: B12407035

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This document provides a detailed protocol for the quantitative analysis of monepantel residues, specifically the marker residue monepantel sulfone, in various bovine tissues. The methodology is based on validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) techniques as outlined in regulatory assessments by the European Medicines Agency (EMA) and the Food and Agriculture Organization (FAO).

Introduction

Monepantel is an anthelmintic agent used in livestock to treat and control gastrointestinal nematode infections. Regulatory monitoring of its residues in animal-derived food products is crucial to ensure consumer safety. In bovine species, monepantel is rapidly metabolized to monepantel sulfone, which is the designated marker residue for compliance with maximum residue limits (MRLs). This protocol details a robust and validated method for the extraction, cleanup, and quantification of monepantel sulfone in bovine muscle, liver, kidney, and fat.

Principle

The analytical method involves the extraction of monepantel sulfone from homogenized bovine tissue using acetonitrile. For fatty tissues, a more rigorous extraction process involving mechanical shaking and ultrasonication is employed. The resulting extract is then diluted and directly analyzed by LC-MS/MS. This approach ensures high selectivity and sensitivity for the detection and quantification of the target analyte.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of this analytical method, including the limits of quantification (LOQ), maximum residue limits (MRLs) established by the European Commission, and typical recovery rates.

Table 1: Limits of Quantification (LOQ) for Monepantel Sulfone in Bovine Tissues^{[1][2]}

Tissue	Limit of Quantification (LOQ) (µg/kg)
Muscle	5
Liver	5
Kidney	5
Fat	5

Table 2: European Union Maximum Residue Limits (MRLs) for Monepantel (as Monepantel Sulfone) in Bovine Tissues^[3]

Tissue	MRL (µg/kg)
Muscle	300
Liver	2000
Kidney	1000
Fat	7000

Table 3: Method Validation Data - Recovery of Monepantel Sulfone from Spiked Bovine Tissues

Tissue	Spiking Level (µg/kg)	Mean Recovery (%)
Muscle	5 - 1750	92.6
Liver	5 - 12000	89.2
Kidney	5 - 5000	96.3
Fat	5 - 17500	91.1

Note: Recovery data is based on validated methods reported by regulatory agencies.

Experimental Protocol

Reagents and Materials

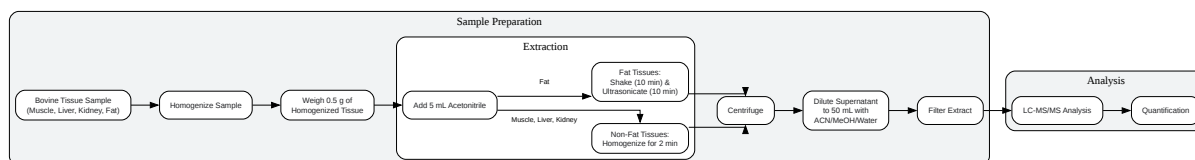
- Acetonitrile (ACN), HPLC or LC-MS grade
- Methanol (MeOH), HPLC or LC-MS grade
- Water, deionized or Milli-Q
- Monepantel sulfone certified reference standard
- Homogenizer
- Mechanical shaker
- Ultrasonic bath
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm PTFE)
- LC-MS/MS system with an electrospray ionization (ESI) source

Standard Solution Preparation

Prepare a stock solution of monepantel sulfone in acetonitrile. From the stock solution, prepare a series of working standard solutions by serial dilution with a mixture of acetonitrile, methanol, and water to create a calibration curve. The concentration range of the calibration standards should bracket the expected concentrations of the samples.

Sample Preparation

Workflow for Monepantel Residue Analysis in Bovine Tissue



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Caption: Workflow for the extraction and analysis of monepantel sulfone from bovine tissues.

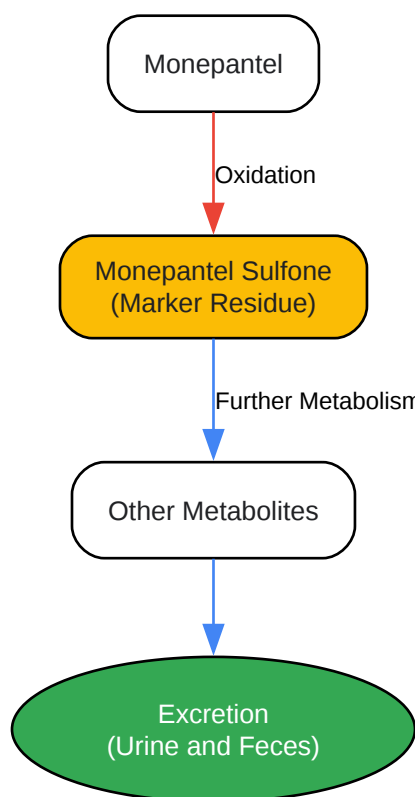
- Homogenize the tissue sample until a uniform consistency is achieved.
- Weigh 0.5 g of the homogenized tissue into a centrifuge tube.
- Add 5 mL of acetonitrile to the tube.
- Homogenize the mixture for 2 minutes.
- Centrifuge the sample to separate the solid and liquid phases.

- Carefully collect the supernatant.
- Dilute the supernatant to 50 mL with a mixture of acetonitrile, methanol, and water.
- Filter the diluted extract through a 0.22 μ m syringe filter prior to LC-MS/MS analysis.
- Homogenize the fat tissue sample.
- Weigh 0.5 g of the homogenized fat into a centrifuge tube.
- Add 5 mL of acetonitrile to the tube.
- Shake the mixture mechanically for 10 minutes.
- Place the tube in an ultrasonic bath for 10 minutes.
- Centrifuge the sample.
- Collect the supernatant.
- Dilute the supernatant to 50 mL with a mixture of acetonitrile, methanol, and water.
- Filter the diluted extract through a 0.22 μ m syringe filter before injection into the LC-MS/MS system.

LC-MS/MS Analysis

The analysis is performed by gradient liquid chromatography coupled with tandem mass spectrometry.

Metabolic Pathway of Monepantel in Bovines



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Caption: Simplified metabolic pathway of monepantel in bovine species.

- Column: A suitable reversed-phase C18 column.
- Mobile Phase: A gradient elution with water and methanol or acetonitrile, both containing a small amount of an additive like formic acid or ammonium acetate to improve ionization.
- Flow Rate: Appropriate for the column dimensions.
- Injection Volume: Typically 5-10 μL .
- Ionization Mode: Electrospray Ionization (ESI), either positive or negative mode, may be used. Negative mode has been reported to be effective.[4]
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for monepantel sulfone should be monitored for quantification and confirmation. For monepantel sulfone (m/z 504), product

ions at m/z 186 and m/z 166 have been reported.[4]

Quantification

Quantification is performed using a matrix-matched calibration curve to correct for any matrix effects. The concentration of monepantel sulfone in the tissue sample is calculated from the calibration curve and reported in µg/kg.

Conclusion

The described LC-MS/MS method provides a sensitive and reliable means for the routine analysis of monepantel sulfone residues in bovine tissues. The simple extraction and direct analysis workflow make it suitable for high-throughput screening in regulatory laboratories. Adherence to this protocol will ensure accurate and reproducible results for monitoring compliance with established MRLs.

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